

# Proper Disposal of TAS-120: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: TAS-120

Cat. No.: B1150175

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Researchers and drug development professionals handling **TAS-120** (Futibatinib) must adhere to strict disposal procedures to ensure laboratory safety and environmental protection. This guide provides essential, step-by-step information for the proper disposal of **TAS-120** waste, in line with established safety protocols for chemical handling.

## Disposal Procedures

Proper disposal of **TAS-120**, a potent FGFR inhibitor, is crucial to prevent environmental contamination and ensure a safe laboratory environment. The following procedures are based on general guidelines for hazardous chemical waste. All personnel must also adhere to their institution's specific safety protocols and local, state, and federal regulations.

### Waste Categorization and Segregation:

- **Solid Waste:** This category includes unused or expired **TAS-120**, contaminated personal protective equipment (PPE) such as gloves and lab coats, weighing papers, and any other lab materials that have come into direct contact with the solid compound.
- **Liquid Waste:** This includes any solutions containing **TAS-120**, such as stock solutions, cell culture media, and solvents used for cleaning contaminated glassware.

### Step-by-Step Disposal Protocol:

- **Containment:**

- Solid Waste: Collect all solid waste in a dedicated, clearly labeled, and sealed hazardous waste container. The container must be made of a material compatible with chemical waste.
- Liquid Waste: Collect all liquid waste in a separate, dedicated, and leak-proof hazardous waste container. This container should be stored in secondary containment to prevent spills.
- Labeling:
  - Clearly label all waste containers with "Hazardous Waste" and the full chemical name: "**TAS-120** (Futibatinib)". Include the date of accumulation and the specific contents (e.g., "Solid waste with **TAS-120**," "Aqueous solution of **TAS-120**").
- Storage:
  - Store hazardous waste containers in a designated, secure area away from general laboratory traffic. Ensure the storage area is well-ventilated.
- Disposal:
  - Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
  - Crucially, do not allow **TAS-120** to enter sewers or surface/ground water.

## Personal Protective Equipment (PPE)

Standard laboratory personal protective equipment should be worn at all times when handling **TAS-120** and its waste. This includes:

- Lab coat
- Safety glasses
- Impermeable gloves

## Accidental Release Measures

In the event of a spill, pick up the material mechanically. Avoid generating dust. Ensure the area is well-ventilated. Report the spill to your laboratory supervisor and EHS department.

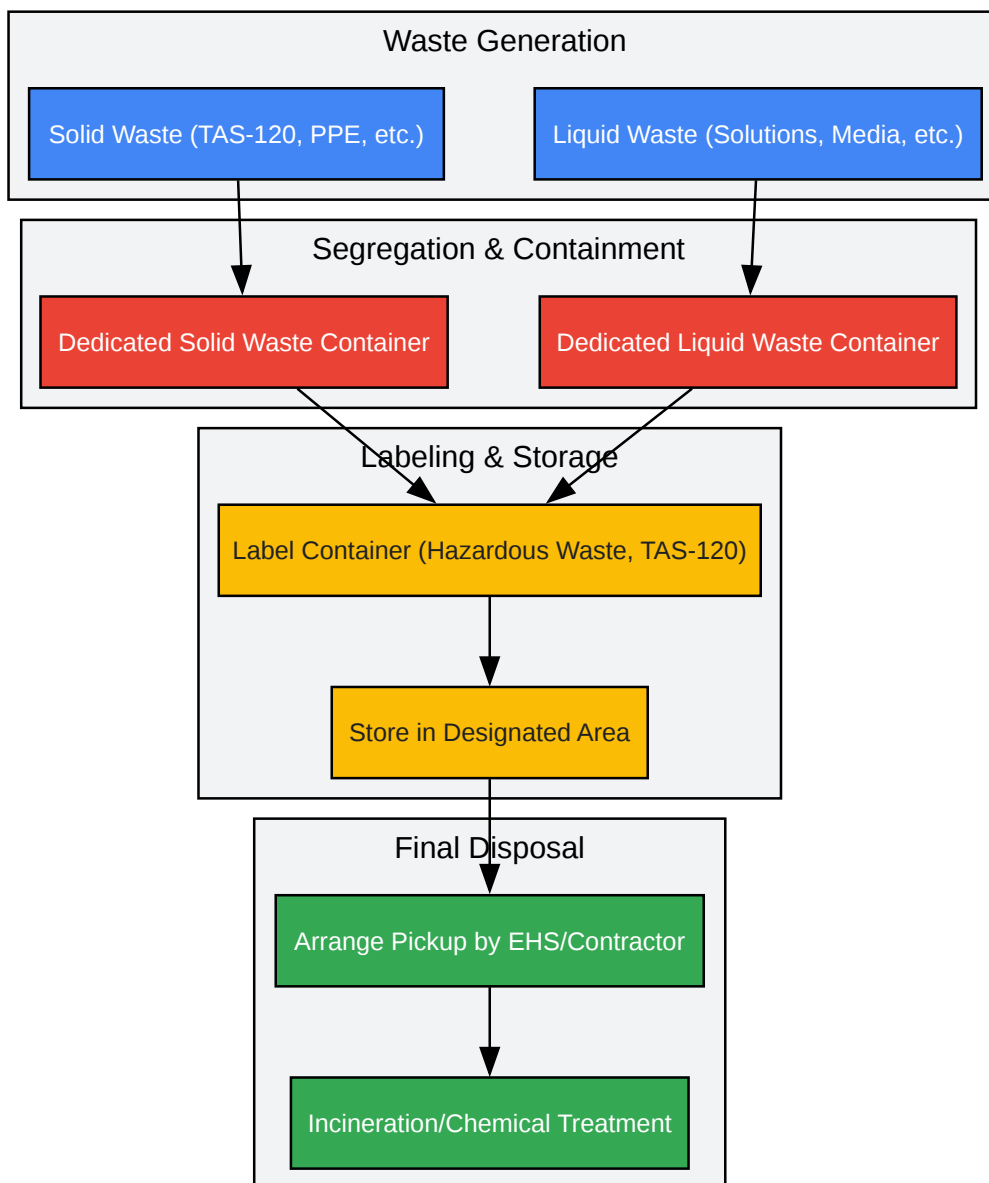
## Emergency Procedures

For detailed first-aid measures, fire-fighting measures, and other emergency procedures, refer to the Safety Data Sheet (SDS) provided by the manufacturer.

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **TAS-120**.

## TAS-120 Disposal Workflow



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Caption: Logical workflow for the proper disposal of **TAS-120** waste.

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